

"Antimicrobial agent-35" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Antimicrobial agent-35

Cat. No.: B15580757

[Get Quote](#)

An In-depth Technical Guide to the Antimicrobial Agent Teixobactin

Disclaimer: "**Antimicrobial agent-35**" is not a recognized chemical entity in publicly available scientific literature. This guide focuses on Teixobactin, a well-documented, novel antimicrobial agent, as a representative example of a next-generation antibiotic.

Introduction

Teixobactin is a recently discovered depsipeptide antibiotic isolated from the previously unculturable soil bacterium *Eleftheria terrae*.^[1] It represents a new class of antibiotics with potent bactericidal activity against a wide range of Gram-positive pathogens, including notoriously resistant strains like methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).^{[2][3]} A significant feature of teixobactin is the lack of any detectable resistance development in laboratory settings, making it a highly promising candidate in the fight against antimicrobial resistance.^{[2][4]} This technical guide provides a comprehensive overview of its chemical structure, properties, mechanism of action, and relevant experimental methodologies.

Chemical Structure and Physicochemical Properties

Teixobactin is a cyclic, 11-residue depsipeptide.^[4] Its structure is notable for containing several unusual amino acids, including four D-amino acids, a methylated N-terminal phenylalanine, and the rare L-allo-enduracididine.^{[2][5]} The cyclic structure is formed by a lactone (ester) bond between the C-terminus of L-Isoleucine¹¹ and the side-chain hydroxyl group of D-Threonine⁸.^{[4][5]}

The amino acid sequence is: MeHN—d-Phe¹—Ile²—Ser³—d-Gln⁴—d-allo-Ile⁵—Ile⁶—Ser⁷—d-Thr⁸—Ala⁹—End¹⁰—Ile¹¹—COO— (* denotes the ester linkage).^[4]

Physicochemical Properties

All quantitative data for Teixobactin's core properties are summarized in the table below for clarity.

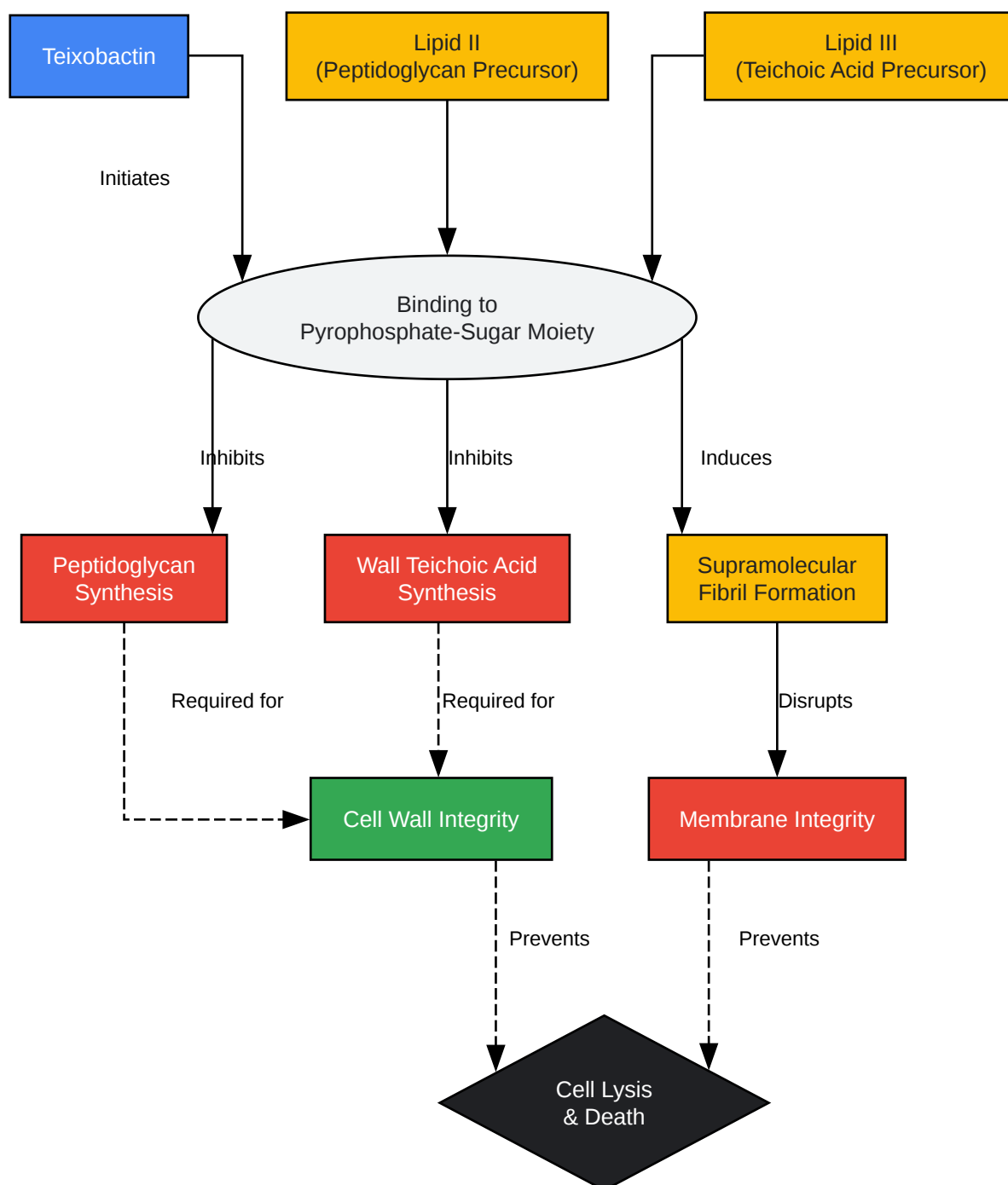
Property	Value	Reference
Molecular Formula	C ₅₈ H ₉₅ N ₁₅ O ₁₅	[4][6]
Molecular Weight	1242.5 g/mol	[6]
IUPAC Name	(2R)-N-[(2R,3S)-1-[[[(2S,3S)-1-[[[(2S)-1-[[[(3S,6S,9S,12R,13S)-6-[[[(5S)-2-amino-4,5-dihydro-1H-imidazol-5-yl]methyl]-3-[(2S)-butan-2-yl]-9,13-dimethyl-2,5,8,11-tetraoxo-1-oxa-4,7,10-triazacyclotridec-12-yl]amino]-3-hydroxy-1-oxopropan-2-yl]amino]-3-methyl-1-oxopentan-2-yl]amino]-3-methyl-1-oxopentan-2-yl]-2-[[[(2S)-3-hydroxy-2-[[[(2S,3S)-3-methyl-2-[[[(2R)-2-(methylamino)-3-phenylpropanoyl]amino]pentanoyl]amino]propanoyl]amino]pentanediamide	[4]
CAS Number	1613225-53-8	[4]

Mechanism of Action: Dual Inhibition of Cell Wall Synthesis

Teixobactin's primary mode of action is the inhibition of bacterial cell wall biosynthesis.[4] It employs a unique, dual-target mechanism by binding to two essential lipid precursors of the cell wall:

- Lipid II: A precursor to peptidoglycan.[1][4]
- Lipid III: A precursor to cell wall teichoic acid.[1][2]

This binding is highly specific to a conserved pyrophosphate-sugar moiety on the precursors.[7] By sequestering both Lipid II and Lipid III, Teixobactin effectively halts the construction of the peptidoglycan layer, leading to cell lysis and bacterial death.[4][8] Furthermore, the binding of teixobactin to these lipid precursors can induce the formation of large supramolecular fibrils, which further compromises the integrity of the bacterial membrane.[4][9][10] This multi-pronged attack on the cell envelope is believed to be a key reason for its high potency and the lack of observable resistance.[9]



[Click to download full resolution via product page](#)

Caption: Teixobactin's dual-target mechanism of action.

Biological Activity and Efficacy

Teixobactin exhibits potent, narrow-spectrum bactericidal activity against Gram-positive bacteria.[2] It is notably effective against pathogens that have developed resistance to other antibiotics.

In Vitro Activity: Minimum Inhibitory Concentrations (MICs)

The following table summarizes the MIC values of Teixobactin and its analogues against a range of clinically relevant bacterial strains.

Bacterial Strain	Compound	MIC (µg/mL)	Reference
Staphylococcus aureus ATCC 29213	Teixobactin	0.5	[11]
Methicillin-Resistant S. aureus (MRSA)	Teixobactin	0.5	[11]
Methicillin-Resistant S. aureus (MRSA)	Arg ₁₀ -Teixobactin	1 - 2	[12]
Methicillin-Resistant S. aureus (MRSA)	Leu ₁₀ -Teixobactin	0.5 - 2	[12]
Vancomycin-Resistant Enterococcus (VRE)	Analogue 4	4	[13]
Vancomycin-Resistant Enterococcus (VRE)	Analogue 5	2 - 16	[13]
Bacillus subtilis ATCC 6051	Analogue 4	2	[7]
Streptococcus pneumoniae	Teixobactin	(Effective in vivo)	[1]
Mycobacterium tuberculosis	Teixobactin	(Effective)	[1][4]
Clostridioides difficile	Teixobactin	(Highly Vulnerable)	[4]
Bacillus anthracis	Teixobactin	(Highly Vulnerable)	[4]

In Vivo Efficacy

Teixobactin has demonstrated high efficacy in several mouse infection models.[14] In a murine model of MRSA septicemia, the protective dose (PD₅₀) was 0.2 mg/kg.[3] It has also proven effective in treating mice infected with MRSA and Streptococcus pneumoniae.[4][14]

Toxicity and Safety Profile

Preclinical studies indicate a favorable safety profile for Teixobactin and its analogues. The molecule's specificity for bacterial lipid precursors, which are absent in eukaryotic cells, likely contributes to its low toxicity.[\[10\]](#)[\[15\]](#)

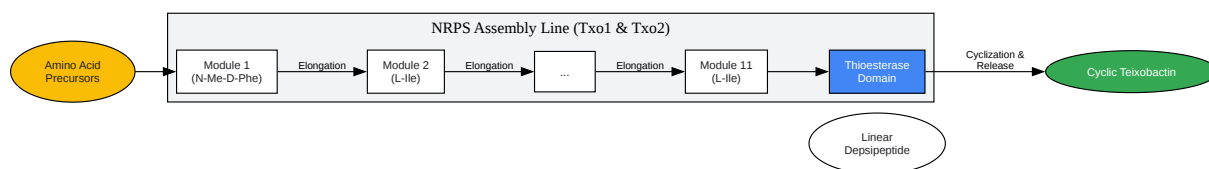
Assay Type	Cell Line / Target	Result	Concentration	Reference
Cytotoxicity	Peripheral Blood Mononuclear Cells (PBMCs)	No cytotoxic effect (>90% viability)	Up to highest tested	[7]
Cytotoxicity	HeLa Cells	No significant cytotoxicity	Up to 50 μ M	[12] [16]
Hemolytic Activity	Human Red Blood Cells (RBCs)	No hemolytic effect (>90% viability)	Up to highest tested	[7]
Hemolytic Activity	Human Red Blood Cells (RBCs)	Little to no hemolytic activity	Up to 100 μ g/mL	[12]

Resistance Profile

One of the most remarkable properties of Teixobactin is the inability to generate resistant mutants of *S. aureus* or *M. tuberculosis* in vitro, even after prolonged exposure to sub-lethal concentrations.[\[4\]](#) It is hypothesized that the development of resistance is difficult because Teixobactin targets highly conserved, non-proteinaceous lipid molecules, making mutational alteration of the target challenging for the bacteria.[\[4\]](#)

Biosynthesis

Teixobactin is synthesized non-ribosomally by a multi-enzyme complex.[\[4\]](#) The biosynthesis is encoded by two genes, *txo1* and *txo2*, which code for the nonribosomal peptide synthetases (NRPSs) Txo1 and Txo2.[\[4\]](#)[\[17\]](#) These enzymes assemble the peptide chain in a modular, assembly-line fashion. Each module is responsible for adding one specific amino acid to the growing chain.[\[4\]](#) The process concludes with a thioesterase domain catalyzing the intramolecular cyclization (lactonization) to release the final product.[\[4\]](#)



[Click to download full resolution via product page](#)

Caption: Nonribosomal peptide synthesis of Teixobactin.

Experimental Protocols

The following sections detail standardized methodologies for evaluating the activity and toxicity of Teixobactin.

Protocol: Minimum Inhibitory Concentration (MIC) Determination

This protocol follows the broth microdilution method as specified by the Clinical and Laboratory Standards Institute (CLSI).^{[7][18]}

1. Preparation of Compounds:

- Dissolve Teixobactin or its analogues in 100% dimethyl sulfoxide (DMSO) to create a stock solution (e.g., 1 mg/mL).^[7]

2. Serial Dilutions:

- In a 96-well microtiter plate, perform two-fold serial dilutions of the stock solution using cation-adjusted Mueller-Hinton Broth (CAMHB) to achieve the desired final concentration range.^{[7][18]}

3. Bacterial Inoculum Preparation:

- Culture the test bacterium on an appropriate agar plate overnight.

- Suspend several colonies in saline and adjust the turbidity to a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
- Dilute this suspension in CAMHB to achieve a final inoculum concentration of 5×10^5 CFU/mL in each well of the microtiter plate.[7]

4. Inoculation and Incubation:

- Add the bacterial inoculum to each well containing the diluted compound, bringing the total volume to 200 μ L.[7]
- Include positive (bacteria, no drug) and negative (broth only) controls.
- Incubate the plates at 37°C for 18-20 hours.[7]

5. MIC Determination:

- The MIC is defined as the lowest concentration of the compound at which no visible bacterial growth is observed.[7]

[Click to download full resolution via product page](#)

```
Start [label="Start", shape=ellipse, fillcolor="#34A853",
fontcolor="#FFFFFF"]; PrepStock [label="Prepare Drug Stock\nSolution
in DMSO"]; SerialDilute [label="Perform 2-fold Serial Dilutions\nin
96-well Plate with CAMHB"]; PrepInoculum [label="Prepare 0.5
McFarland\nBacterial Inoculum"]; Inoculate [label="Inoculate Wells
with\nBacterial Suspension"]; Incubate [label="Incubate Plate\n(37°C,
18-20h)"]; ReadMIC [label="Read Plate Visually\nfor Growth"]; End
[label="Determine MIC", shape=ellipse, fillcolor="#4285F4",
fontcolor="#FFFFFF"];
```

```
Start -> PrepStock; PrepStock -> SerialDilute; PrepInoculum ->
Inoculate; SerialDilute -> Inoculate; Inoculate -> Incubate; Incubate
-> ReadMIC; ReadMIC -> End; }
```

Caption: Workflow for MIC determination via broth microdilution.

Protocol: Cytotoxicity Assay (PBMC Model)

This protocol assesses the effect of the compound on human peripheral blood mononuclear cells (PBMCs).[7]

1. Cell Preparation:

- Isolate PBMCs from healthy donor blood using a density gradient centrifugation method (e.g., Ficoll-Paque).
- Resuspend viable cells in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1% antibiotic-antimycotic solution.

2. Cell Plating:

- Plate the PBMCs into a 96-well microtiter plate at a density of 100,000 viable cells per well.
- Add a mitogen like phytohemagglutinin (PHA) to stimulate cell proliferation and incubate for 24 hours at 37°C in a 5% CO₂ atmosphere.[7]

3. Compound Exposure:

- Prepare serial dilutions of the Teixobactin analogue in the cell culture medium.
- Add the diluted compounds to the appropriate wells. Include a vehicle control (e.g., DMSO) and an untreated control.

4. Incubation and Viability Assessment:

- Incubate the plate for a defined period (e.g., 72 hours).
- Assess cell viability using a suitable method, such as the MTT assay or a luminescent assay like CytoTox-Glo™, which measures the release of lactate dehydrogenase (LDH) from damaged cells.[12][16]

5. Data Analysis:

- Calculate the percentage of cell viability relative to the untreated control. The CC₅₀ (50% cytotoxic concentration) can be determined from the dose-response curve.

[Click to download full resolution via product page](#)

```
Start [label="Start", shape=ellipse, fillcolor="#34A853",  
fontcolor="#FFFFFF"]; IsolateCells [label="Isolate Human PBMCs"];  
PlateCells [label="Plate Cells in 96-well Plate\n(100,000
```

```
cells/well)"]; AddCompound [label="Add Serial Dilutions\nof  
Teixobactin Analogue"]; Incubate [label="Incubate Plate\n(37°C, 5%  
CO2)"]; AssessViability [label="Assess Cell Viability\n(e.g., MTT or  
LDH Assay)"]; Analyze [label="Calculate % Viability\nand CC50"]; End  
[label="End", shape=ellipse, fillcolor="#4285F4",  
fontcolor="#FFFFFF"];
```

```
Start -> IsolateCells; IsolateCells -> PlateCells; PlateCells ->  
AddCompound; AddCompound -> Incubate; Incubate -> AssessViability;  
AssessViability -> Analyze; Analyze -> End; }
```

Caption: General workflow for an in vitro cytotoxicity assay.

Protocol: In Vivo Efficacy (Mouse Septicemia Model)

This protocol outlines a general procedure for assessing the protective effect of Teixobactin in a mouse model of systemic infection.[\[18\]](#)[\[19\]](#)

1. Animal Acclimatization:

- Acclimatize mice (e.g., female BALB/c) to laboratory conditions for at least 7 days before the experiment.

2. Infection:

- Prepare a lethal dose of the pathogen (e.g., MRSA) in a suitable vehicle like saline.
- Infect mice via an intraperitoneal (i.p.) or intravenous (i.v.) injection.[\[18\]](#)

3. Treatment:

- At a specified time post-infection (e.g., 1 hour), administer a single dose of Teixobactin, a control antibiotic (e.g., vancomycin), or a vehicle control.[\[18\]](#) The route of administration is typically intravenous (i.v.).

4. Monitoring:

- Monitor the mice for signs of morbidity and mortality over a defined period (e.g., 48 hours).[\[18\]](#)[\[19\]](#)

5. Endpoint Analysis:

- The primary endpoint is survival. Data is typically presented as a Kaplan-Meier survival curve. The protective dose (PD₅₀) can be calculated.

[Click to download full resolution via product page](#)

```
Start [label="Start", shape=ellipse, fillcolor="#34A853",  
fontcolor="#FFFFFF"]; Acclimate [label="Acclimatize Mice"]; Infect  
[label="Infect Mice with Lethal\nDose of Pathogen (e.g., MRSA)");  
Group [label="Randomize into Groups\n(Teixobactin, Vancomycin,  
Vehicle)"]; Treat [label="Administer Single i.v. Dose\n(1h post-  
infection)"]; Monitor [label="Monitor Survival and\nMorbidity for  
48h"]; Analyze [label="Analyze Survival Data\n(Kaplan-Meier Curve)"];  
End [label="Determine Efficacy (PD50)", shape=ellipse,  
fillcolor="#4285F4", fontcolor="#FFFFFF"];
```

```
Start -> Acclimate; Acclimate -> Infect; Infect -> Group; Group ->  
Treat; Treat -> Monitor; Monitor -> Analyze; Analyze -> End; }
```

Caption: Workflow for a mouse septicemia protection model.

Conclusion

Teixobactin represents a landmark discovery in the field of antibiotics. Its novel chemical structure and unique dual-targeting mechanism of action, which inhibits the synthesis of both peptidoglycan and wall teichoic acid, have so far proven resilient to the development of resistance.[18] With potent in vitro and in vivo activity against a multitude of high-priority Gram-positive pathogens and a favorable preliminary safety profile, Teixobactin stands as a foundational lead compound for the development of a new generation of therapeutics to combat multidrug-resistant bacterial infections.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. academic.oup.com \[academic.oup.com\]](#)
- [2. researchmgt.monash.edu \[researchmgt.monash.edu\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. Teixobactin - Wikipedia \[en.wikipedia.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Teixobactin | C58H95N15O15 | CID 86341926 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. In Vitro Antibacterial Activity of Teixobactin Derivatives on Clinically Relevant Bacterial Isolates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. journals.asm.org \[journals.asm.org\]](#)
- [9. news-medical.net \[news-medical.net\]](#)
- [10. cbirt.net \[cbirt.net\]](#)
- [11. Total synthesis of teixobactin - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Isobactins: O-acyl isopeptide prodrugs of teixobactin and teixobactin derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Preclinical development of teixobactin, a new antibiotic - Dallas Hughes \[grantome.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. pubs.acs.org \[pubs.acs.org\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. benchchem.com \[benchchem.com\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. ["Antimicrobial agent-35" chemical structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15580757/docs#antimicrobial-agent-35-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15580757/docs#antimicrobial-agent-35-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)